

An In-Depth Technical Guide to Isovouacapenol C: Physicochemical Properties and Biological Evaluation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Isovouacapenol C

Cat. No.: B592900

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isovouacapenol C is a naturally occurring cassane furanoditerpenoid that has been isolated from plant sources, most notably from the roots and stem of *Caesalpinia pulcherrima*.^[1] As a member of the diverse family of cassane diterpenes, **Isovouacapenol C** is of significant interest to the scientific community for its potential pharmacological activities. Cassane diterpenoids are known to exhibit a wide range of biological effects, including anti-inflammatory, cytotoxic, and antimicrobial properties.^{[2][3]} This technical guide provides a comprehensive overview of the known physical and chemical properties of **Isovouacapenol C**, alongside available information on its biological activities and the experimental protocols for its isolation and characterization.

Physicochemical Properties

Isovouacapenol C is a white powder with the molecular formula $C_{27}H_{34}O_5$, corresponding to a molecular weight of 438.56 g/mol.^{[4][5]} Key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C27H34O5	[4]
Molecular Weight	438.56 g/mol	[5]
CAS Number	455255-15-9	[4]
Physical Description	Powder	[4]
Melting Point	116-118 °C (389-391 K)	[5]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[4]

Spectroscopic Data

The structural elucidation of **Isovouacapenol C** has been achieved through various spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H and ^{13}C NMR spectra of **Isovouacapenol C** have been fully assigned using a combination of 2D NMR experiments, including ^1H - ^1H COSY, HSQC, HMBC, and T-ROESY sequences. While the complete spectral data is not readily available in all publications, the structural confirmation relies on these detailed analyses.[2]

^{13}C NMR (CDCl_3 , 125 MHz): (Data not available in the searched sources)

^1H NMR (CDCl_3 , 500 MHz): (Data not available in the searched sources)

Mass Spectrometry (MS)

High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS) has been used to confirm the molecular formula of **Isovouacapenol C**.

HRESIMS: (Specific fragmentation data not available in the searched sources)

Biological Activities

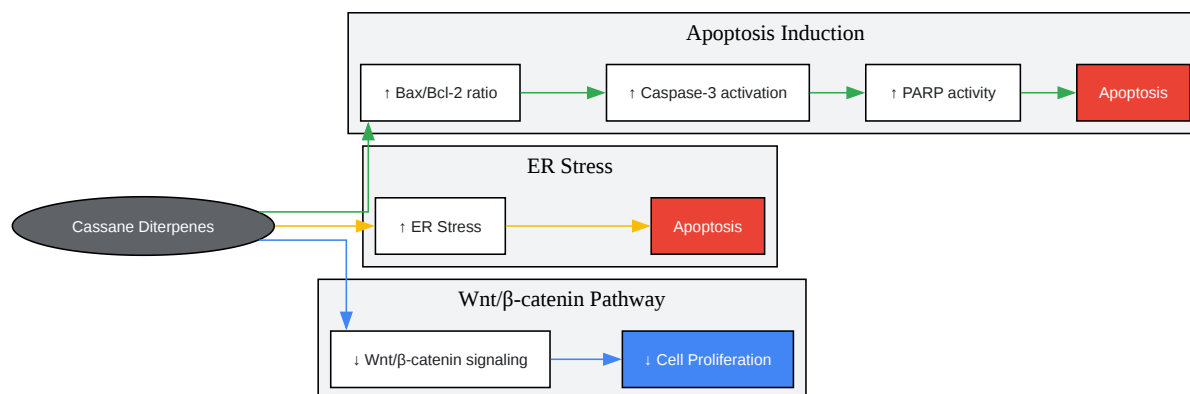
While specific biological activity data for **Isovouacapenol C** is limited in the currently available literature, the broader class of cassane diterpenoids from *Caesalpinia* species is well-documented for its pharmacological potential.

Cytotoxic and Anti-inflammatory Potential

Several cassane diterpenoids isolated from *Caesalpinia pulcherrima* have demonstrated cytotoxic activity against various cancer cell lines and have shown anti-inflammatory properties. [6] For instance, related compounds have exhibited inhibitory effects on reactive oxygen species generated from human whole blood phagocytes. [6] Although a study mentions the chemical transformation of other compounds to yield 6 β -hydroxy**isovouacapenol C**, the specific cytotoxic or anti-inflammatory IC₅₀ values for **Isovouacapenol C** itself are not explicitly provided in the available abstracts. [6] Further investigation into the full-text articles is required to ascertain these specific values.

Signaling Pathways of Related Cassane Diterpenes

Studies on other cassane diterpenoids have shed light on their mechanisms of action, often involving the modulation of key cellular signaling pathways. This information provides a valuable framework for hypothesizing the potential mechanisms of **Isovouacapenol C**.



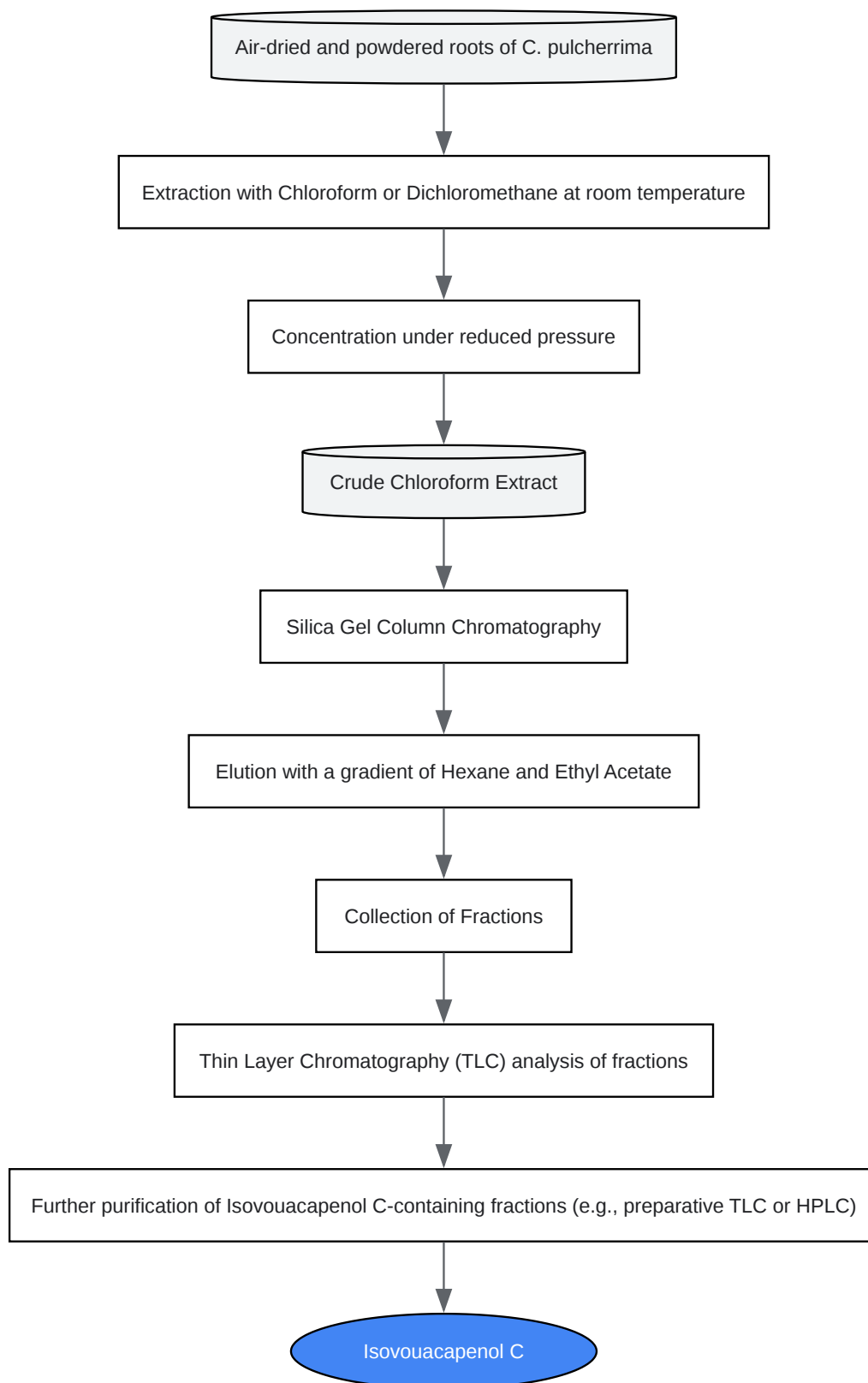
[Click to download full resolution via product page](#)

Caption: Potential signaling pathways modulated by cassane diterpenes.

Experimental Protocols

Isolation of Isovouacapenol C from *Caesalpinia pulcherrima* Roots

The following is a generalized protocol for the isolation of **Isovouacapenol C** based on available literature. Specific details on column chromatography parameters and solvent gradients may vary.



[Click to download full resolution via product page](#)

Caption: General workflow for the isolation of **Isovouacapenol C**.

Detailed Steps:

- **Plant Material Preparation:** Air-dried roots of *Caesalpinia pulcherrima* are ground into a fine powder.
- **Extraction:** The powdered root material is extracted with a suitable solvent such as chloroform or dichloromethane at room temperature for several days.
- **Concentration:** The resulting extract is concentrated under reduced pressure to yield a crude extract.
- **Chromatographic Separation:** The crude extract is subjected to silica gel column chromatography.
- **Elution:** The column is eluted with a gradient solvent system, typically starting with a non-polar solvent like hexane and gradually increasing the polarity with a more polar solvent such as ethyl acetate.
- **Fraction Collection and Analysis:** Fractions are collected and monitored by Thin Layer Chromatography (TLC) to identify those containing **Isovouacapenol C**.
- **Final Purification:** Fractions enriched with **Isovouacapenol C** are combined and may require further purification steps, such as preparative TLC or High-Performance Liquid Chromatography (HPLC), to yield the pure compound.

Conclusion

Isovouacapenol C is a cassane furanoditerpenoid with a well-defined chemical structure. While its physicochemical properties are partially characterized, detailed spectroscopic data, particularly comprehensive NMR and MS fragmentation data, are not widely disseminated in publicly available literature. Furthermore, specific quantitative data on the biological activities of **Isovouacapenol C**, such as its cytotoxic and anti-inflammatory IC₅₀ values, require further investigation through access to full-text research articles. The provided experimental protocol for its isolation offers a foundational method for obtaining this compound for further study. The exploration of the biological activities and underlying mechanisms of action of **Isovouacapenol C** remains a promising area for future research, with potential implications for drug discovery and development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Recent Advancements in the Development of Anti-Breast Cancer Synthetic Small Molecules [mdpi.com]
- 3. researchgate.net [researchgate.net]
- 4. mdpi.com [mdpi.com]
- 5. researchgate.net [researchgate.net]
- 6. Cytotoxic, Anti-inflammatory, and Leishmanicidal Activities of Diterpenes Isolated from the Roots of *Caesalpinia pulcherrima* - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Isovouacapenol C: Physicochemical Properties and Biological Evaluation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b592900#physical-and-chemical-properties-of-isovouacapenol-c]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com